

Application Notes and Protocols for SC912 in Cell Culture Studies

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Compound of Interest

Compound Name: SC912

Cat. No.: B12364552

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Audience: Researchers, scientists, and drug development professionals.

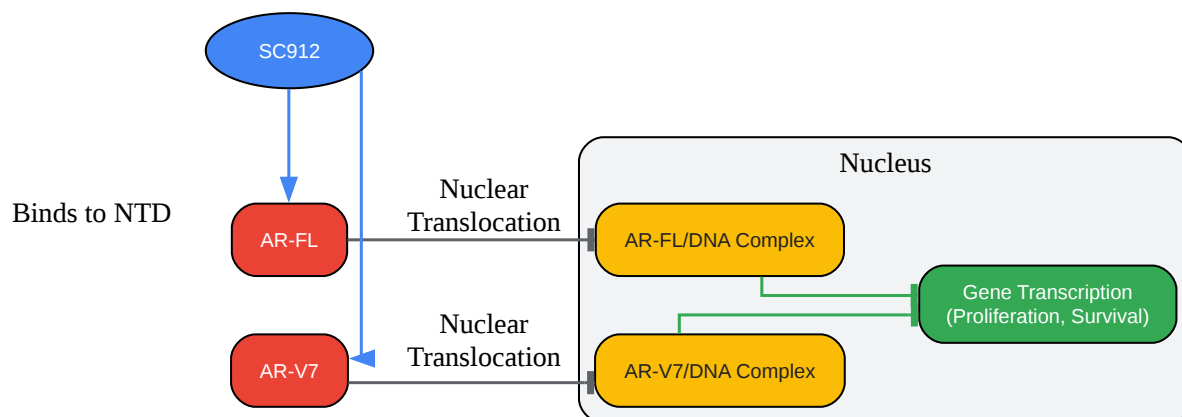
Introduction

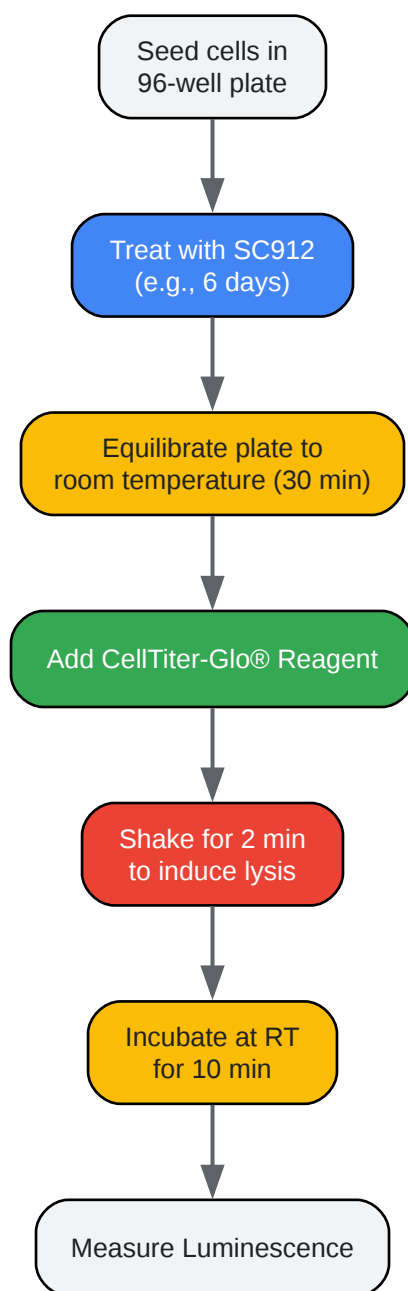
SC912 is a novel small molecule inhibitor targeting the N-terminal domain (NTD) of the Androgen Receptor (AR), including both the full-length receptor (AR-FL) and its constitutively active splice variant, AR-V7.^{[1][2]} This unique mechanism of action makes **SC912** a promising therapeutic candidate for castration-resistant prostate cancer (CRPC), particularly in cases driven by AR-V7 expression, which confers resistance to conventional anti-androgen therapies.^{[1][2]} In vitro studies have demonstrated that **SC912** effectively suppresses proliferation, induces cell cycle arrest, and promotes apoptosis in AR-V7-positive CRPC cells.^{[1][3]} These application notes provide detailed protocols for utilizing **SC912** in cell culture-based assays to evaluate its therapeutic potential.

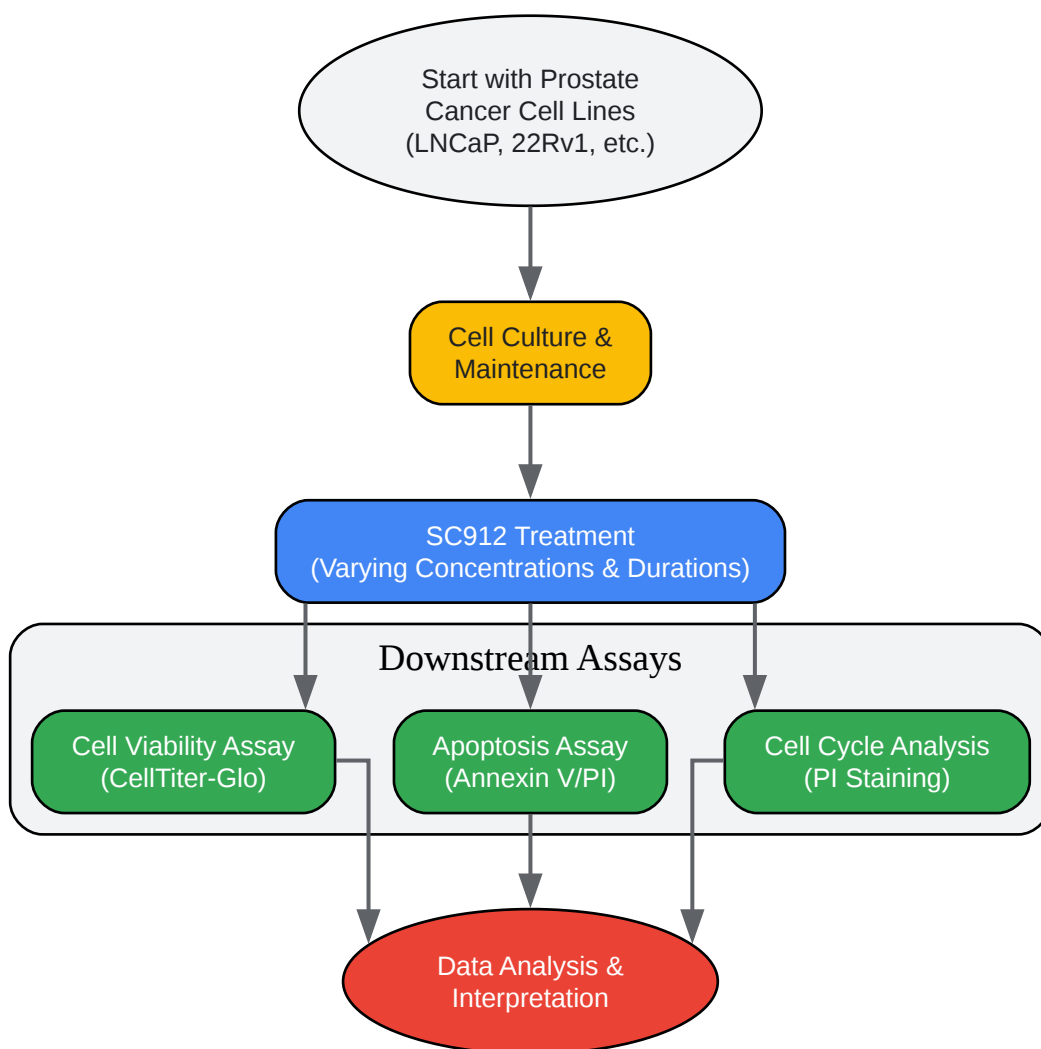
Mechanism of Action

SC912 exerts its anti-cancer effects by directly binding to the NTD of both AR-FL and AR-V7.^[1]^[2] This interaction disrupts the transcriptional activity of these receptors, impairs their nuclear localization, and inhibits their binding to DNA.^{[1][2]} By targeting the NTD, **SC912** overcomes

the resistance mechanisms associated with therapies targeting the ligand-binding domain (LBD) of the AR, which is absent in AR-V7.[\[1\]](#)







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References

- 1. SC912 inhibits AR-V7 activity in castration-resistant prostate cancer by targeting the androgen receptor N-terminal domain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SC912 inhibits AR-V7 activity in castration-resistant prostate cancer by targeting the androgen receptor N-terminal domain | Semantic Scholar [semanticscholar.org]

- [3. CellTiter-Glo® Luminescent Cell Viability Assay Protocol \[promega.com\]](#)
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